

# Navigating the Safe Disposal of Devimistat: A Procedural Guide

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## Compound of Interest

Compound Name: *Devimistat*

Cat. No.: *B1670322*

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For researchers, scientists, and drug development professionals engaged in the study of the investigational anti-cancer agent **devimistat** (CPI-613), ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. While specific disposal protocols from the manufacturer were not readily available in public documentation, this guide provides a comprehensive framework for the safe handling and disposal of **devimistat**, grounded in established best practices for cytotoxic and investigational compounds.

**Devimistat**, a lipoic acid antagonist, functions as a mitochondrial metabolism inhibitor to induce apoptosis in cancer cells.<sup>[1]</sup> As an experimental drug with cytotoxic properties, it necessitates careful management throughout its lifecycle in the laboratory, from receipt to final disposal.

## Handling and Storage of Devimistat

Proper handling and storage are paramount to maintain the integrity of **devimistat** and ensure the safety of laboratory personnel.

Storage Conditions:

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years[2]
4°C	Up to 2 years[2]	
In Solvent	-80°C	Up to 2 years[1][2]
-20°C	Up to 1 year[1][2]	

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution after preparation.[1]

Personal Protective Equipment (PPE):

When handling **devimistat** in its powdered form or in solution, appropriate PPE should be worn. This includes, but is not limited to:

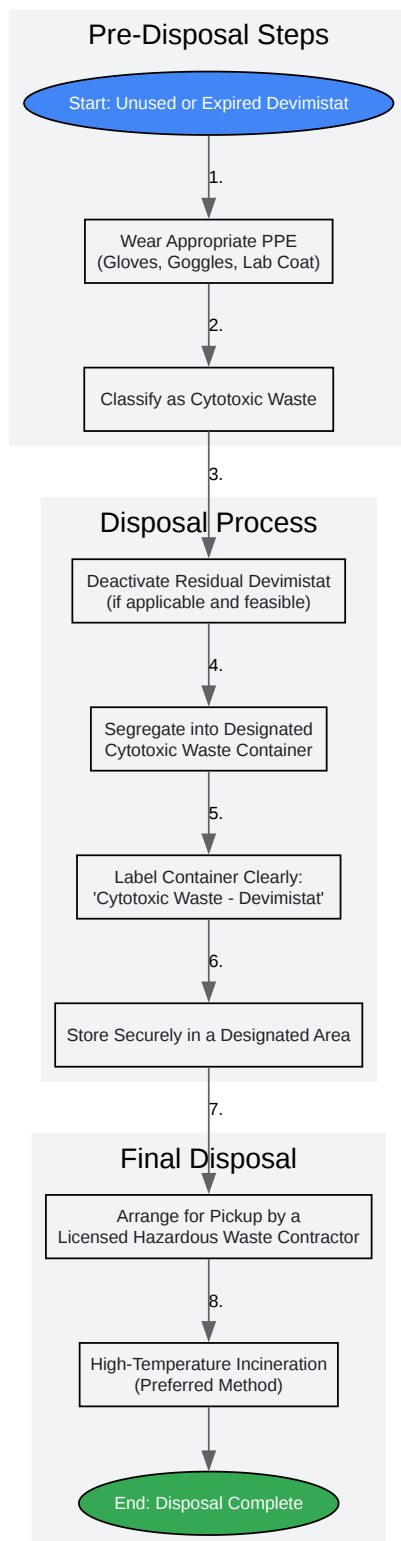
- Safety goggles
- Chemical-resistant gloves
- A lab coat

Work should be conducted in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.

## Devimistat Disposal Workflow

The following diagram outlines the recommended step-by-step procedure for the proper disposal of **devimistat**.

## Devimistat Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **devimistat**.

## Detailed Disposal Procedures

Given its classification as a cytotoxic agent, **devimistat** waste must be handled in accordance with regulations for hazardous materials.

1. **Waste Identification and Segregation:** All materials contaminated with **devimistat**, including unused product, expired stock, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, should be classified as cytotoxic waste. This waste must be segregated from general laboratory trash and other chemical waste streams.
2. **Use of Designated Containers:** Dispose of all **devimistat**-contaminated materials in clearly labeled, leak-proof, and puncture-resistant containers designated for cytotoxic waste. These containers are often color-coded, typically yellow with a purple lid for cytotoxic sharps and yellow bags for other contaminated materials, to ensure they are easily identifiable.<sup>[3]</sup>
3. **Disposal of Liquid Waste:** For liquid waste containing **devimistat**, consult your institution's environmental health and safety (EHS) office for specific guidance. In general, do not pour solutions containing **devimistat** down the drain. They should be collected in a sealed, labeled hazardous waste container.
4. **Disposal of Solid Waste:** Solid waste, such as unused powder or contaminated items, should be placed directly into the designated cytotoxic waste container. To minimize the risk of aerosolization, avoid crushing or breaking tablets or capsules if applicable.
5. **Final Disposal by a Licensed Contractor:** The ultimate disposal of cytotoxic waste must be handled by a licensed and certified hazardous waste management company. The preferred method for the destruction of cytotoxic drugs is high-temperature incineration.<sup>[3][4]</sup> This process ensures the complete destruction of the active pharmaceutical ingredient.

### Important Considerations:

- **Institutional Policies:** Always adhere to your institution's specific EHS guidelines for the disposal of chemical and cytotoxic waste. These protocols are designed to comply with local, state, and federal regulations.
- **Documentation:** Maintain accurate records of the disposal of **devimistat**, including quantities and dates of disposal.

- **Emergency Procedures:** In case of a spill, follow your laboratory's established spill response procedure for hazardous materials. This typically involves containing the spill, decontaminating the area, and disposing of all cleanup materials as hazardous waste.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **devimistat**, thereby protecting themselves, their colleagues, and the environment.

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